

Application Notes and Protocols for (3R,11Z)-3hydroxy-11-eicosenoyl-CoA

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Compound of Interest		
Compound Name:	(3R,11Z)-3-hydroxyicosenoyl-CoA	
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Introduction

(3R,11Z)-3-hydroxy-11-eicosenoyl-CoA is a long-chain 3-hydroxy fatty acyl-coenzyme A ester. As an intermediate in fatty acid metabolism, it is a valuable tool for researchers studying lipid metabolism, particularly the pathways of fatty acid β -oxidation and the biosynthesis of complex lipids. This document provides an overview of its potential applications, detailed experimental protocols for its use and analysis, and relevant biochemical pathway information.

A commercially available standard of (3R,11Z)-3-hydroxy-11-eicosenoyl-CoA can be sourced from suppliers such as MedChemExpress, where it is sold as a biochemical assay reagent for research purposes.[1]

Potential Research Applications

- Enzyme Substrate and Inhibitor Screening: Serve as a substrate for enzymes involved in the downstream steps of fatty acid β-oxidation, such as 3-hydroxyacyl-CoA dehydrogenases. It can also be used in screening assays to identify inhibitors of these enzymes.
- Metabolic Pathway Elucidation: Act as a standard in liquid chromatography-mass spectrometry (LC-MS) based metabolomics to identify and quantify this specific intermediate in biological samples, helping to elucidate the flux and regulation of fatty acid metabolism pathways.



- Biomarker Discovery: Altered levels of specific acyl-CoAs can be indicative of metabolic diseases. (3R,11Z)-3-hydroxy-11-eicosenoyl-CoA can be investigated as a potential biomarker for disorders related to fatty acid oxidation.
- Drug Development: In the context of diseases characterized by dysfunctional lipid metabolism (e.g., metabolic syndrome, non-alcoholic fatty liver disease), this compound can be used in in vitro and in cell-based assays to study the effects of drug candidates on specific metabolic pathways.

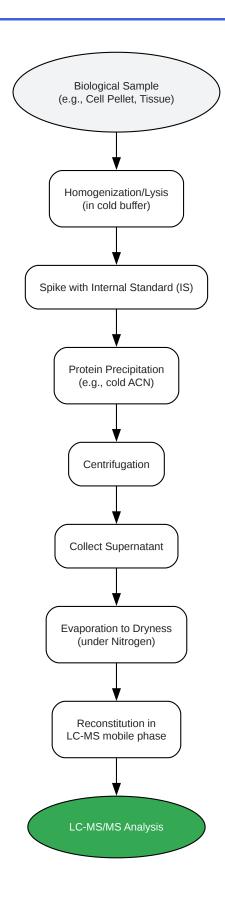
Biochemical Context: Role in Fatty Acid β-Oxidation

(3R,11Z)-3-hydroxy-11-eicosenoyl-CoA is an intermediate in the mitochondrial β -oxidation of the monounsaturated fatty acid, (11Z)-eicosenoic acid. The pathway involves a series of enzymatic reactions that shorten the fatty acyl chain.









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